

# A Comparative Analysis of Strontium Iodide (SrI<sub>2</sub>) Scintillator Light Yield

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## Compound of Interest

Compound Name: Strontium;iodide

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In the landscape of radiation detection, the quest for materials with high light yield, excellent energy resolution, and favorable operational characteristics is perpetual. Europium-doped Strontium Iodide (SrI<sub>2</sub>:Eu) has emerged as a highly promising scintillator, challenging the performance of established materials. This guide provides an objective comparison of SrI<sub>2</sub>:Eu's light yield and other key performance metrics against alternative scintillators, supported by experimental data.

## Performance Comparison of Scintillators

The light yield of a scintillator, defined as the number of photons produced per unit of energy deposited by ionizing radiation, is a critical parameter that directly influences the sensitivity and energy resolution of a radiation detector. SrI<sub>2</sub>:Eu consistently demonstrates a remarkably high light yield, often exceeding that of widely used scintillators such as Sodium Iodide (NaI:TI) and even Lanthanum Bromide (LaBr<sub>3</sub>:Ce).

Scintillator Material	Typical Light Yield (photons/MeV)	Energy Resolution @ 662 keV (%)	Primary Decay Time (μs)	Density (g/cm³)	Emission Peak (nm)
SrI <sub>2</sub> :Eu	80,000 - 120,000[1][2]	2.6 - 4.0[3][4][5]	1.2 - 5.0 (size dependent)[3][6]	4.6[1]	435[2][3]
NaI:Tl	38,000	6.5	0.23	3.67	415
LaBr <sub>3</sub> :Ce	60,000 - 75,000	2.6 - 3.0	0.016	5.08	380
CsI:Tl	54,000	6.5	1.0	4.51	550
BaI <sub>2</sub> :Eu	>30,000	8.1	<1.0	5.1	420

#### Key Observations:

- **Light Yield:** SrI<sub>2</sub>:Eu exhibits a light yield that is approximately 2 to 3 times higher than that of NaI:Tl and can surpass that of LaBr<sub>3</sub>:Ce.[1][2] This high photon output contributes to superior energy resolution.
- **Energy Resolution:** With an energy resolution as low as 2.6% at 662 keV, SrI<sub>2</sub>:Eu is highly competitive with LaBr<sub>3</sub>:Ce and significantly better than NaI:Tl and CsI:Tl.[4] This allows for more precise identification of gamma-ray emitting isotopes.
- **Decay Time:** A notable characteristic of SrI<sub>2</sub>:Eu is its relatively long decay time compared to faster scintillators like LaBr<sub>3</sub>:Ce.[3][6] This can be a limitation in high count rate applications.
- **Intrinsic Radioactivity:** Unlike LaBr<sub>3</sub>:Ce, which contains naturally occurring radioactive <sup>138</sup>La, SrI<sub>2</sub>:Eu has no intrinsic radioactivity, resulting in a lower background signal.[1]

## Experimental Protocols

The accurate measurement of scintillator light yield is crucial for material characterization and detector development. The following protocol outlines a general methodology for determining the absolute light yield of a scintillator like SrI<sub>2</sub>:Eu.

## Protocol for Absolute Light Yield Measurement

1. Objective: To determine the number of scintillation photons produced per MeV of energy deposited by a gamma-ray source.

2. Materials and Equipment:

- $\text{SrI}_2\text{:Eu}$  crystal (or other scintillator to be tested)
- Gamma-ray calibration source (e.g.,  $^{137}\text{Cs}$ , which emits gamma rays at 662 keV)
- Photodetector: A Photomultiplier Tube (PMT) or a Silicon Photomultiplier (SiPM) with known quantum efficiency across the scintillator's emission spectrum.
- Optical coupling grease or pad
- Light-tight housing
- High-voltage power supply for the photodetector
- Preamplifier
- Shaping amplifier
- Multichannel Analyzer (MCA)
- Oscilloscope
- Digital data acquisition system

3. Experimental Procedure:

- Crystal Preparation and Coupling:
  - Due to the hygroscopic nature of  $\text{SrI}_2$ , handle the crystal in a dry environment (e.g., a glove box).
  - Ensure the crystal surfaces are clean and polished.

- Apply a thin, uniform layer of optical coupling grease to the face of the scintillator that will be coupled to the photodetector.
- Firmly press the scintillator onto the photodetector window to ensure good optical contact and remove any air bubbles.
- Detector Assembly:
  - Place the coupled scintillator and photodetector into a light-tight housing. Reflective material, such as Teflon tape, can be used to wrap the crystal to maximize light collection.
- Single Photoelectron Calibration:
  - To determine the gain of the photodetector, a single photoelectron (SPE) spectrum must be acquired.
  - This is typically done by using a very low-intensity light source (e.g., a pulsed LED) to illuminate the photodetector, such that the probability of more than one photon striking the photocathode at a time is negligible.
  - The resulting charge distribution from the photodetector will show a peak corresponding to the signal from a single photoelectron. The position of this peak provides the calibration for the charge produced by a single photon.
- Pulse Height Spectrum Acquisition:
  - Position the gamma-ray source (e.g.,  $^{137}\text{Cs}$ ) at a fixed distance from the detector.
  - Apply the recommended operating voltage to the photodetector.
  - The output signal from the photodetector is fed through a preamplifier and a shaping amplifier to produce a voltage pulse whose height is proportional to the total charge collected.
  - The shaped pulses are then sent to an MCA, which records the pulse height spectrum. This spectrum will show a photopeak corresponding to the full energy deposition of the gamma rays from the source.

- Data Analysis and Light Yield Calculation:

- Determine the channel number of the photopeak centroid in the pulse height spectrum.
- Using the single photoelectron calibration, convert the photopeak channel number to the number of photoelectrons produced.
- Calculate the absolute light yield using the following formula:

$$\text{Light Yield (photons/MeV)} = (\text{Number of Photoelectrons}) / (\text{Energy of Gamma Ray (MeV)} * \text{Quantum Efficiency of Photodetector} * \text{Light Collection Efficiency})$$

- The light collection efficiency can be estimated through optical simulations or by using a reference scintillator with a well-known light yield.

## Visualizations

### Scintillation Mechanism in SrI<sub>2</sub>:Eu

The following diagram illustrates the simplified physical process of scintillation within a Europium-doped Strontium Iodide crystal.

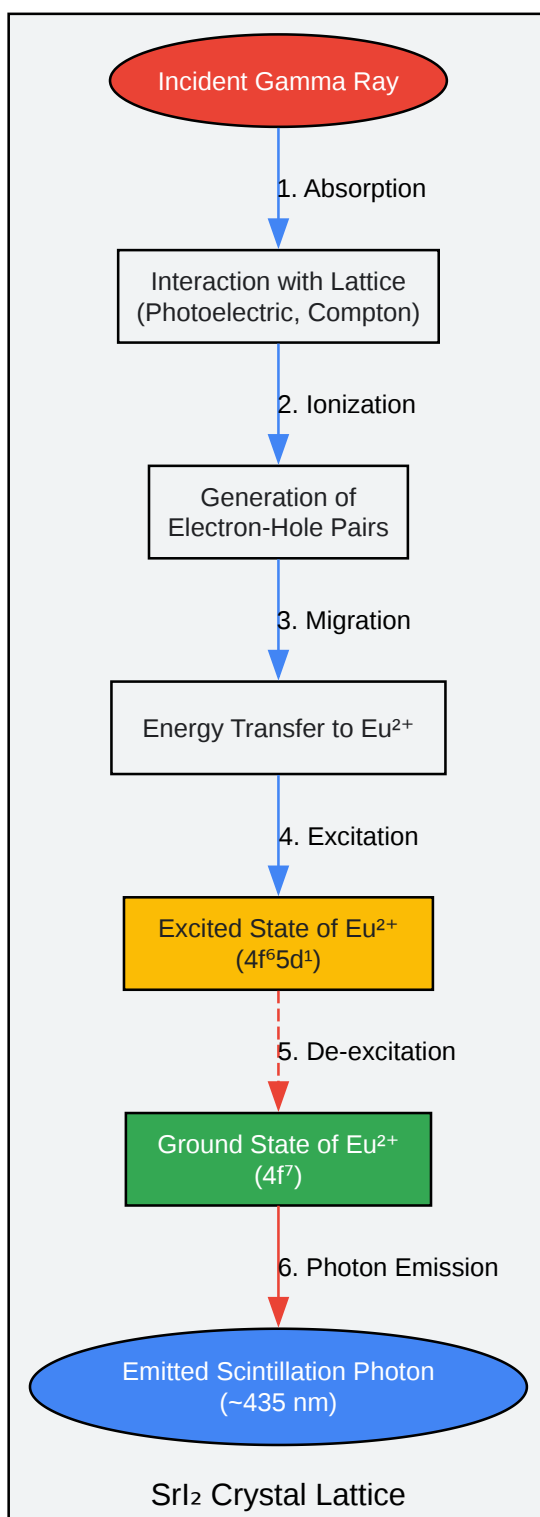


Fig. 1: Simplified Scintillation Mechanism in SrI<sub>2</sub>:Eu

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Caption: Simplified Scintillation Mechanism in SrI<sub>2</sub>:Eu

## Experimental Workflow for Light Yield Measurement

This diagram outlines the key steps in the experimental procedure for measuring the light yield of a scintillator.

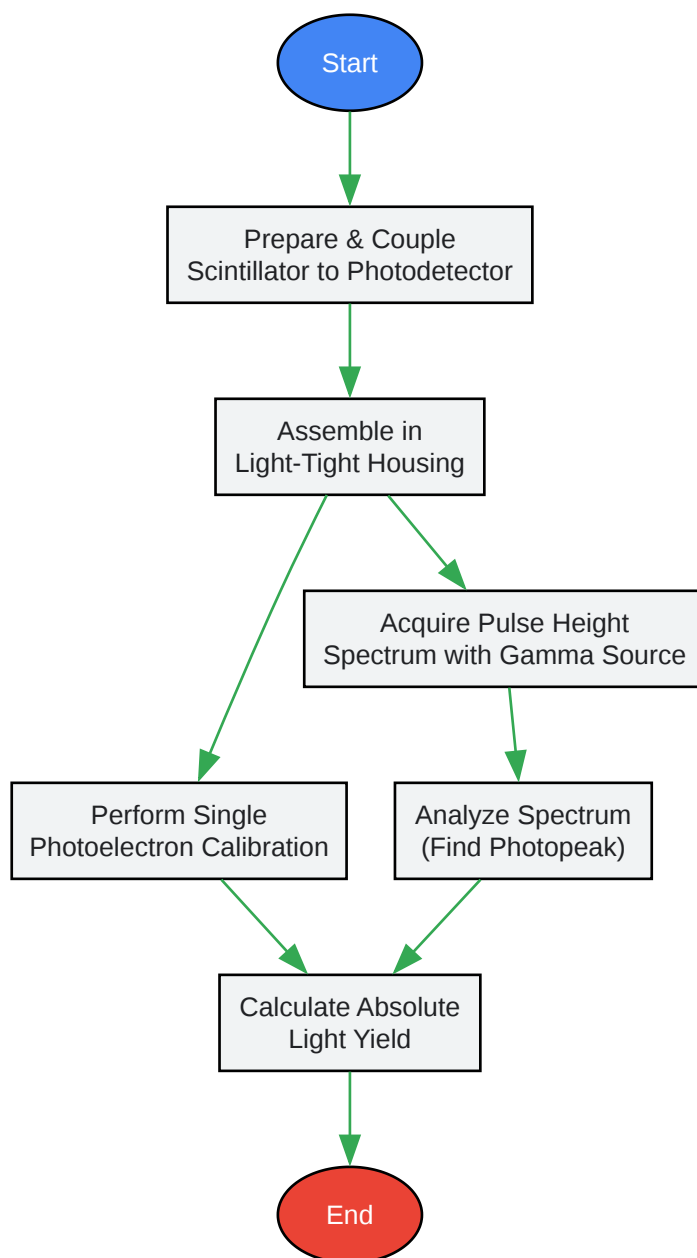


Fig. 2: Experimental Workflow for Light Yield Measurement

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Caption: Experimental Workflow for Light Yield Measurement

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